

stability of 7-amino-6-nitro-3H-quinazolin-4-one in aqueous solution

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Compound of Interest

Compound Name: 7-amino-6-nitro-3H-quinazolin-4-one

Cat. No.: B8462613

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Technical Support Center: 7-Amino-6-nitro-3H-quinazolin-4-one

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the stability of **7-amino-6-nitro-3H-quinazolin-4-one** in aqueous solutions. This information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of the quinazolinone ring system in aqueous solutions?

A1: The quinazolinone ring is generally considered to be quite stable under many conditions, including oxidation, reduction, and hydrolysis.^[1] It is reported to be stable in cold dilute acidic and alkaline solutions; however, it can be susceptible to degradation upon boiling.^[1] In aqueous media, the lactam form of the quinazolinone ring is the more stable tautomer.^[2]

Q2: How do the amino and nitro functional groups affect the stability of **7-amino-6-nitro-3H-quinazolin-4-one**?

A2: The amino and nitro groups introduce specific stability considerations:

- Amino Group: Aromatic amines can be sensitive to air and light.^[3] The stability of the amino group is also pH-dependent. Acidic conditions may improve the stability of some aromatic amines.^[3]
- Nitro Group: Nitroaromatic compounds can undergo photodegradation, particularly when exposed to UV light.^{[4][5]}

Q3: What are the likely degradation pathways for **7-amino-6-nitro-3H-quinazolin-4-one** in an aqueous solution?

A3: Based on the functional groups present, the potential degradation pathways include:

- Hydrolysis: The quinazolinone ring may undergo hydrolysis under harsh conditions such as boiling in acidic or basic solutions, which could lead to the opening of the pyrimidine ring.^{[1][6]}
- Photodegradation: Due to the nitroaromatic moiety, the compound is likely susceptible to degradation upon exposure to light, especially UV radiation.^{[4][5]}
- Oxidation: The amino group can be susceptible to oxidation.

Q4: What are the best practices for preparing and storing aqueous stock solutions of **7-amino-6-nitro-3H-quinazolin-4-one**?

A4: To maximize stability, it is recommended to:

- Prepare solutions fresh whenever possible.
- Use purified water (e.g., Milli-Q or equivalent).
- Protect solutions from light by using amber vials or wrapping containers in aluminum foil.
- For short-term storage, keep solutions at low temperatures (e.g., 2-8 °C).^[3]
- For long-term storage, consider storing aliquots at -20 °C or -80 °C.^[3]
- Consider adjusting the pH to slightly acidic conditions, though the optimal pH should be determined experimentally.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Loss of compound potency or concentration over a short period.	Degradation of the compound in solution.	<p>1. Check Storage Conditions: Ensure the solution is protected from light and stored at an appropriate low temperature.</p> <p>2. Evaluate pH: The pH of the aqueous solution may be contributing to instability. Measure the pH and consider buffering the solution.</p> <p>3. Prepare Fresh Solutions: If the issue persists, prepare fresh solutions before each experiment.</p>
Appearance of new peaks in analytical chromatograms (e.g., HPLC).	Formation of degradation products.	<p>1. Characterize Degradants: If possible, use techniques like mass spectrometry (MS) to identify the degradation products. This can provide clues about the degradation pathway.</p> <p>2. Perform Forced Degradation Studies: Conduct systematic studies (see Experimental Protocols) to understand the degradation profile under different stress conditions (acid, base, oxidative, thermal, photolytic).</p> <p>[7][8][9]</p>
Color change of the aqueous solution.	May indicate degradation, particularly oxidation of the amino group or changes to the nitroaromatic system.	<p>1. Protect from Light and Air: Ensure solutions are stored in sealed containers protected from light. Consider purging the headspace with an inert gas like nitrogen or argon.</p> <p>2. Analytical Confirmation: Use a</p>

spectroscopic method (e.g., UV-Vis) or chromatography to confirm if a chemical change has occurred.

Precipitation of the compound from the solution.

Poor solubility or degradation to a less soluble product.

1. Verify Solubility: Confirm the solubility of the compound in the chosen aqueous buffer at the experimental concentration and temperature. 2. Adjust pH: The pH can significantly affect the solubility of compounds with amino groups. Experiment with different pH values. 3. Consider Co-solvents: If aqueous solubility is limiting, a small percentage of a water-miscible organic solvent (e.g., DMSO, ethanol) may be necessary, but be aware this can also affect stability.

Quantitative Data Presentation

As specific stability data for **7-amino-6-nitro-3H-quinazolin-4-one** is not readily available in the literature, the following table serves as a template for recording experimental stability data. For illustrative purposes, it is populated with hypothetical data based on general principles of compound stability.

Table 1: Stability of **7-Amino-6-nitro-3H-quinazolin-4-one** in Aqueous Solution under Different Conditions

Condition	Time Point	% Remaining Compound	Appearance of Solution	Notes
pH 3 (4°C, dark)	24 hours	99.5%	Clear, light yellow	
7 days	98.2%	Clear, light yellow		
pH 7 (4°C, dark)	24 hours	98.8%	Clear, light yellow	
7 days	95.1%	Clear, light yellow	Minor degradation observed.	
pH 9 (4°C, dark)	24 hours	97.5%	Clear, yellow	
7 days	90.3%	Clear, yellow	Increased degradation at higher pH.	
Room Temp (pH 7, dark)	24 hours	92.1%	Clear, yellow	Significant degradation at room temperature.
Room Temp (pH 7, light)	24 hours	75.4%	Clear, deepening yellow	Significant photodegradation.

Experimental Protocols

Protocol 1: General Aqueous Solution Stability Assessment

Objective: To determine the stability of **7-amino-6-nitro-3H-quinazolin-4-one** in an aqueous solution under defined storage conditions.

Methodology:

- Solution Preparation:
 - Prepare a stock solution of **7-amino-6-nitro-3H-quinazolin-4-one** in a suitable solvent (e.g., DMSO) at a high concentration.
 - Dilute the stock solution with the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) to the final working concentration. Ensure the final concentration of the organic solvent is low (typically <1%) to minimize its effect on stability.
- Storage Conditions:
 - Aliquot the final solution into multiple vials for each storage condition to be tested (e.g., 4°C in the dark, room temperature in the dark, room temperature with light exposure).
 - For light exposure studies, use transparent vials and a controlled light source as specified in ICH guideline Q1B.[\[10\]](#)
- Time Points:
 - Define the time points for analysis (e.g., 0, 2, 4, 8, 24, 48 hours, and 7 days).
- Analysis:
 - At each time point, analyze the samples by a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
 - The method should be able to separate the parent compound from any degradation products.
 - Quantify the peak area of the parent compound at each time point.
- Data Evaluation:
 - Calculate the percentage of the remaining parent compound at each time point relative to the initial (time 0) concentration.
 - Plot the percentage of the remaining compound versus time for each condition.

Protocol 2: Forced Degradation Study

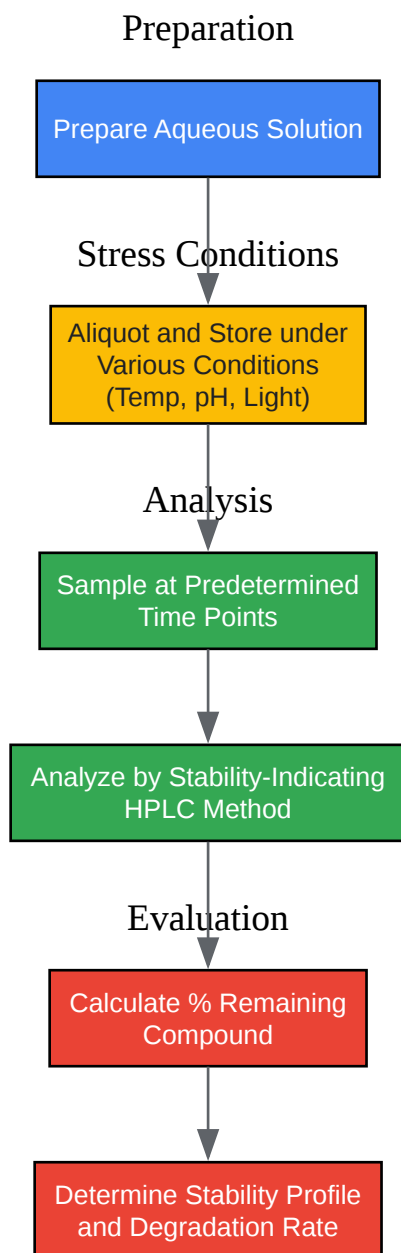
Objective: To identify potential degradation products and pathways for **7-amino-6-nitro-3H-quinazolin-4-one**.

Methodology:

- Sample Preparation: Prepare separate solutions of the compound in a suitable solvent system for each stress condition.
- Stress Conditions:
 - Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
 - Basic Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Heat the solid compound at 80°C for 48 hours and dissolve for analysis. Also, heat a solution of the compound at 60°C for 24 hours.
 - Photolytic Degradation: Expose a solution of the compound to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B).[\[10\]](#)
- Neutralization and Analysis:
 - After the specified stress period, cool the samples to room temperature.
 - Neutralize the acidic and basic samples before analysis.
 - Analyze all samples, including a non-stressed control, by a stability-indicating HPLC method, preferably with a mass spectrometer detector (LC-MS) to aid in the identification of degradants.
- Data Interpretation:
 - Compare the chromatograms of the stressed samples to the control.

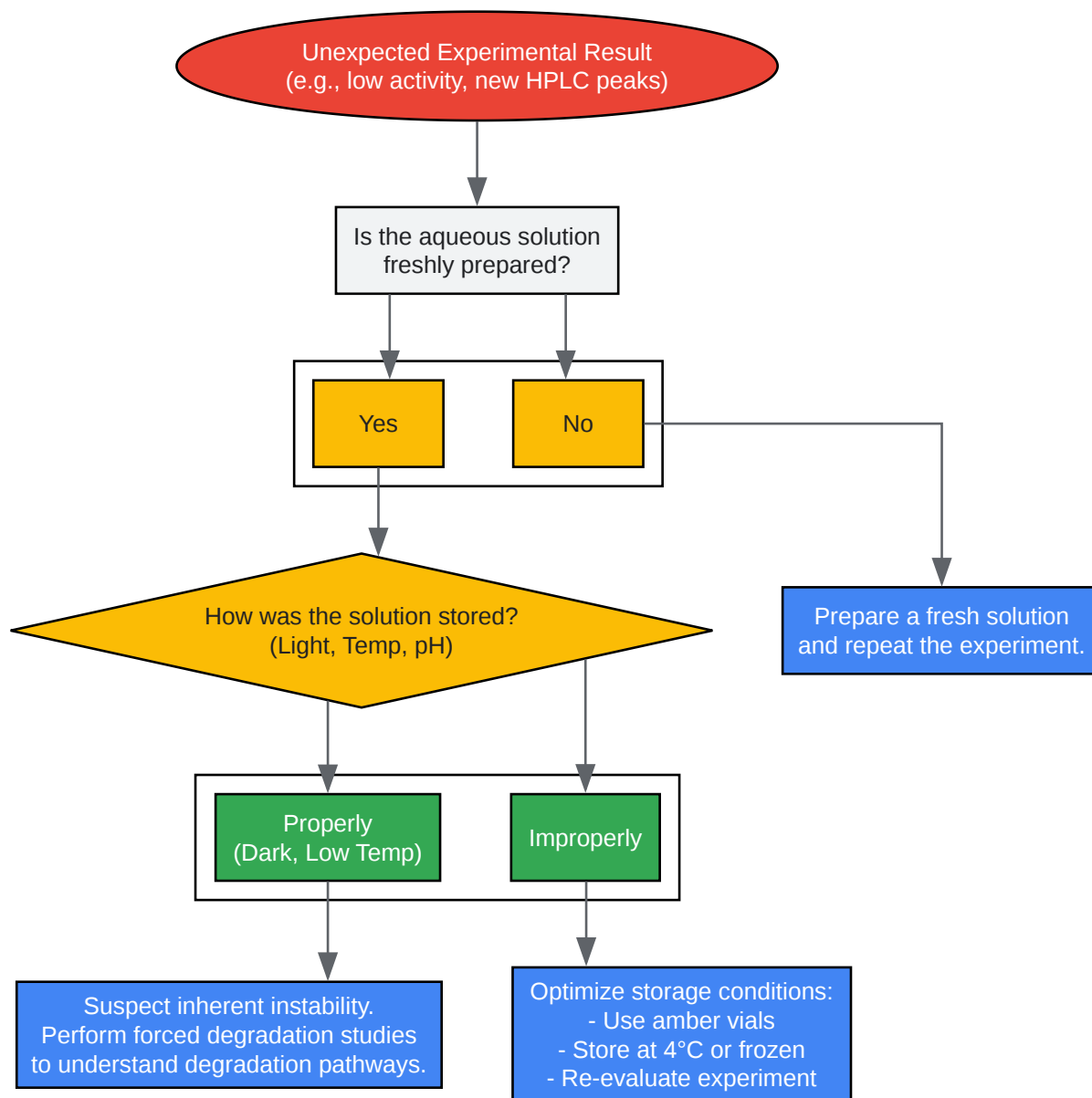
- Determine the percentage of degradation for the parent compound.
- Identify the major degradation products and propose potential degradation pathways based on their mass-to-charge ratios and fragmentation patterns.

Visualizations



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Caption: Workflow for assessing the aqueous stability of a compound.



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Caption: Troubleshooting decision tree for unexpected experimental results.

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References

- 1. Quinazolinones, the Winning Horse in Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Quinazolinone and quinazoline derivatives: recent structures with potent antimicrobial and cytotoxic activities - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Short- and Long-Term Stability of Aromatic Amines in Human Urine [mdpi.com]
- 4. Photodegradation of nitroaromatic compounds in aqueous solutions in the UV/ H₂O₂ process - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Photolysis pathway of nitroaromatic compounds in aqueous solutions in the UV/H₂O₂ process - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. universalconference.us [universalconference.us]
- 7. biomedres.us [biomedres.us]
- 8. Forced Degradation Studies | Semantic Scholar [semanticscholar.org]
- 9. acdlabs.com [acdlabs.com]
- 10. ema.europa.eu [ema.europa.eu]
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